

Etofesalamide: A Physicochemical and Mechanistic Overview for Research Professionals

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Compound of Interest

Compound Name: Etofesalamide

Cat. No.: B1199343

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An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Etofesalamide, a salicylanilide derivative identified by the CAS number 64700-55-6, has garnered research interest for its therapeutic potential, initially in dermatology for conditions like chronic eczema and more recently in oncology.[1] Its chemical structure, N-(4-ethoxyphenyl)-2-hydroxybenzamide, provides a foundation for its biological activity. This technical guide offers a comprehensive overview of the available physicochemical properties of **Etofesalamide** and related salicylanilides, outlines general experimental protocols for their determination, and explores the current understanding of its mechanism of action, particularly in the context of cancer research. Due to a notable scarcity of publicly available experimental data specifically for **Etofesalamide**, this guide supplements information with data on the parent compound, salicylanilide, and general characteristics of the salicylanilide class to provide a broader context for researchers.

Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is fundamental for all stages of drug discovery and development, influencing formulation, pharmacokinetics, and

pharmacodynamics. While specific experimental data for **Etofesalamide** is limited, the following tables summarize its known identifiers and provide key physicochemical parameters for the parent compound, salicylanilide, as a reference.

Etofesalamide: Core Data

Property	Value	Source
IUPAC Name	N-(4-ethoxyphenyl)-2-hydroxybenzamide	-
Synonyms	Ethoxy Benzene Willow Amine	[2]
CAS Number	64700-55-6	-
Molecular Formula	C ₁₅ H ₁₅ NO ₃	
Molecular Weight	257.28 g/mol	
Chemical Structure	(See Figure 1)	-

Figure 1: Chemical Structure of **Etofesalamide**

The image you are requesting does not exist or is no longer available.

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Salicylanilide: Reference Physicochemical Data

As a close structural analog, the physicochemical properties of salicylanilide can offer valuable insights for researchers working with **Etofesalamide**.

Property	Value	Source
Melting Point	Not Available for Etofesalamide	-
Boiling Point	Not Available for Etofesalamide	-
Aqueous Solubility	Not Available for Etofesalamide	-
pKa	Not Available for Etofesalamide	-
LogP	Not Available for Etofesalamide	-

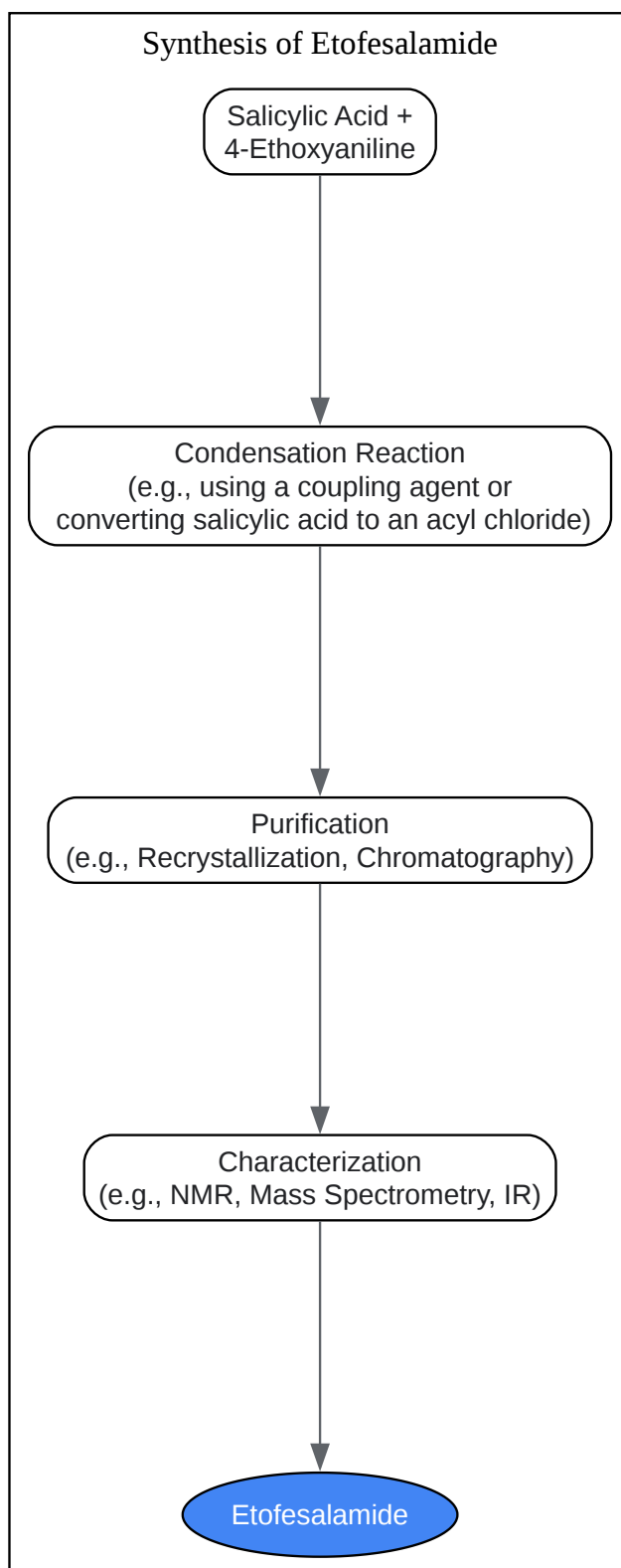
Note: The lack of specific experimental data for **Etofesalamide**'s melting point, boiling point, aqueous solubility, pKa, and LogP highlights a significant data gap in the scientific literature. Researchers are encouraged to perform experimental determinations of these properties.

Experimental Protocols

Accurate determination of physicochemical properties is crucial. The following sections outline general experimental methodologies that can be adapted for the characterization of **Etofesalamide**.

Synthesis of Etofesalamide

A general workflow for the synthesis of **Etofesalamide** is presented below. This process typically involves the condensation of salicylic acid with 4-ethoxyaniline.

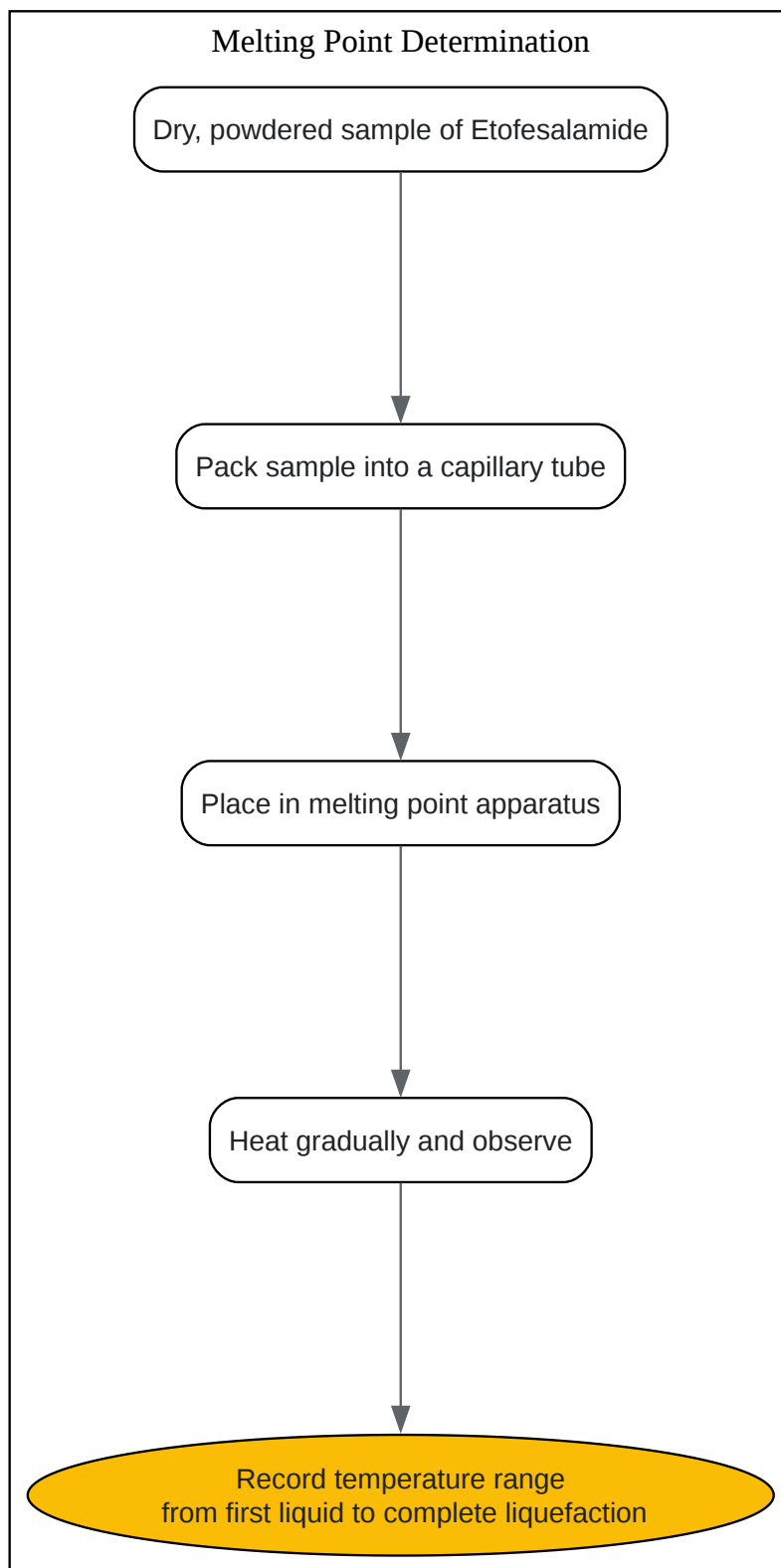


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Caption: General workflow for the synthesis of **Etofesalamide**.

Determination of Melting Point

The melting point can be determined using a standard capillary melting point apparatus.



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Caption: Workflow for melting point determination.

Determination of Aqueous Solubility

The shake-flask method is a common technique for determining aqueous solubility.

Aqueous Solubility Determination (Shake-Flask Method)

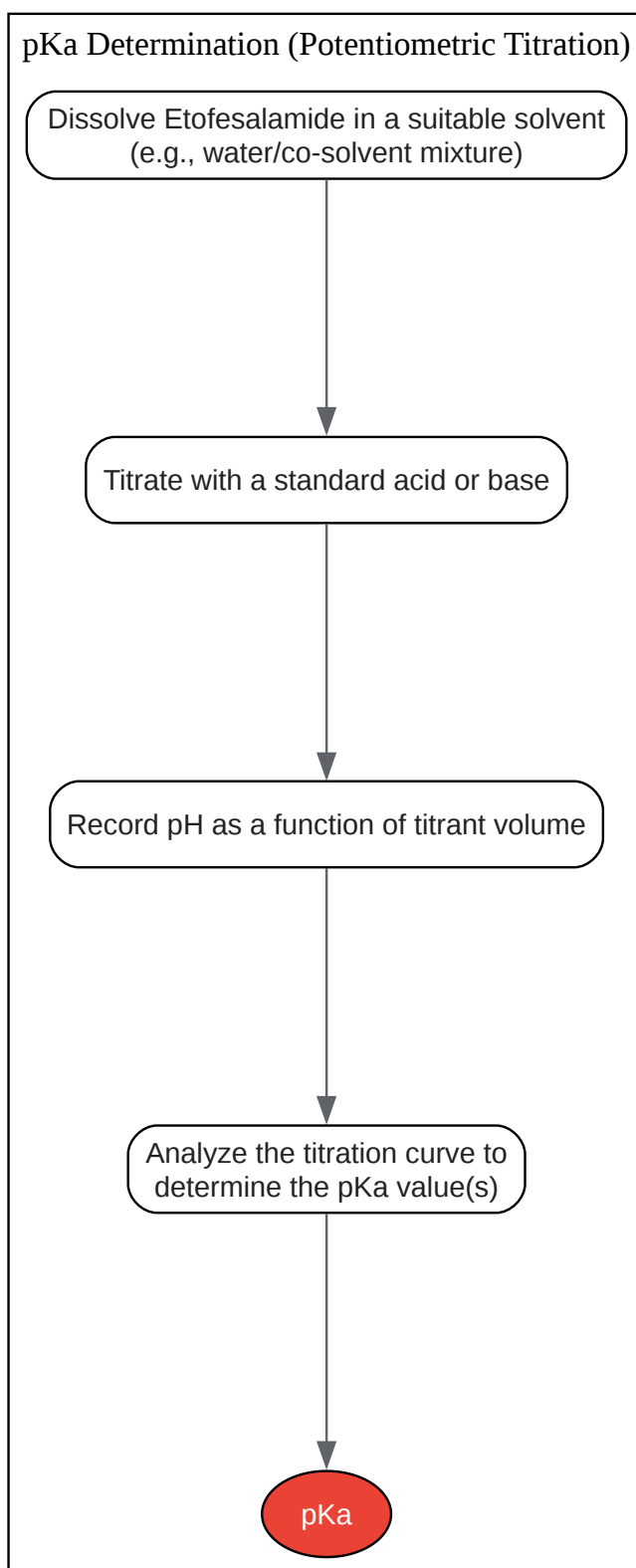
Add excess Etofesalamide to water

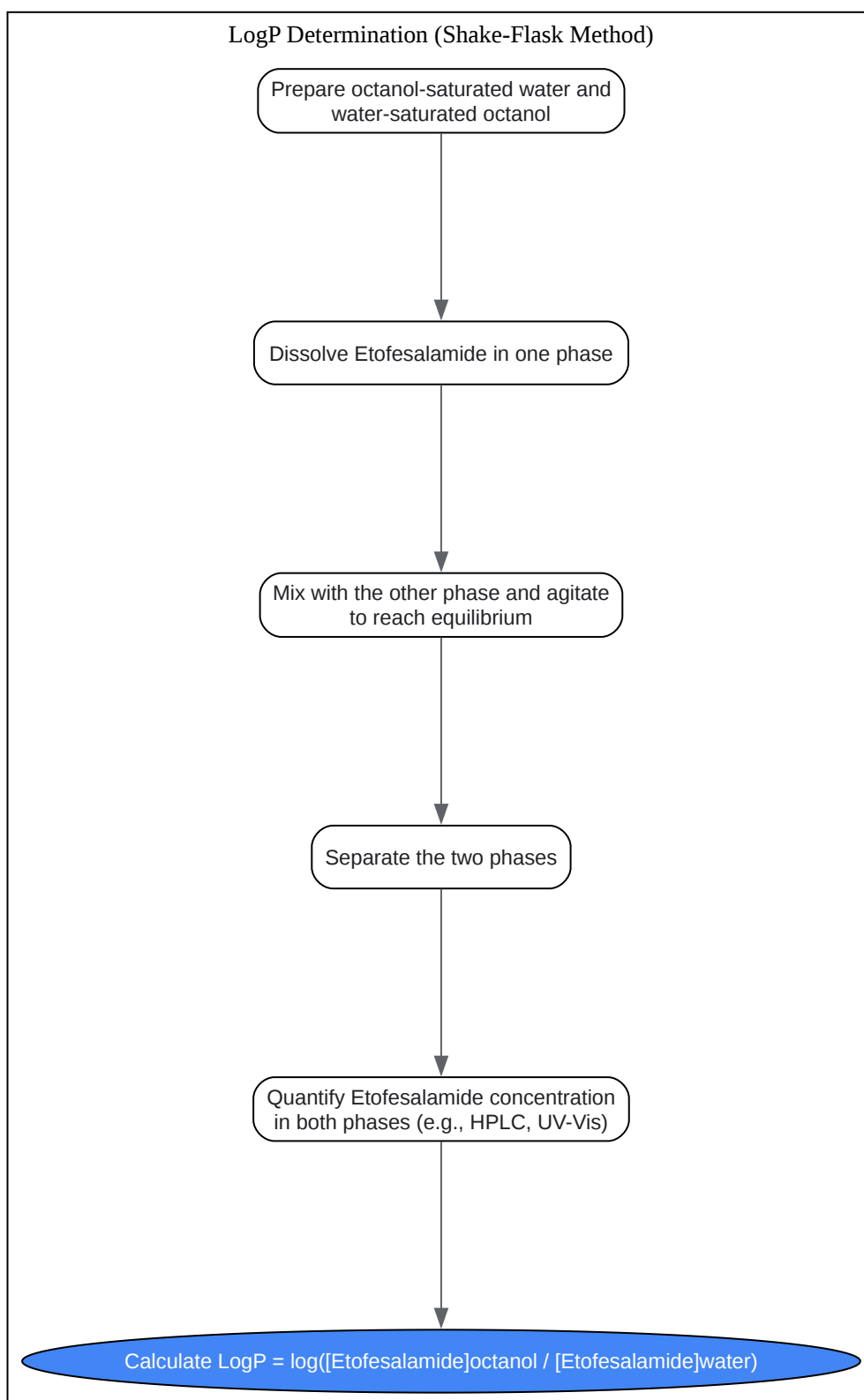
Agitate at a constant temperature
(e.g., 24-48 hours) to reach equilibrium

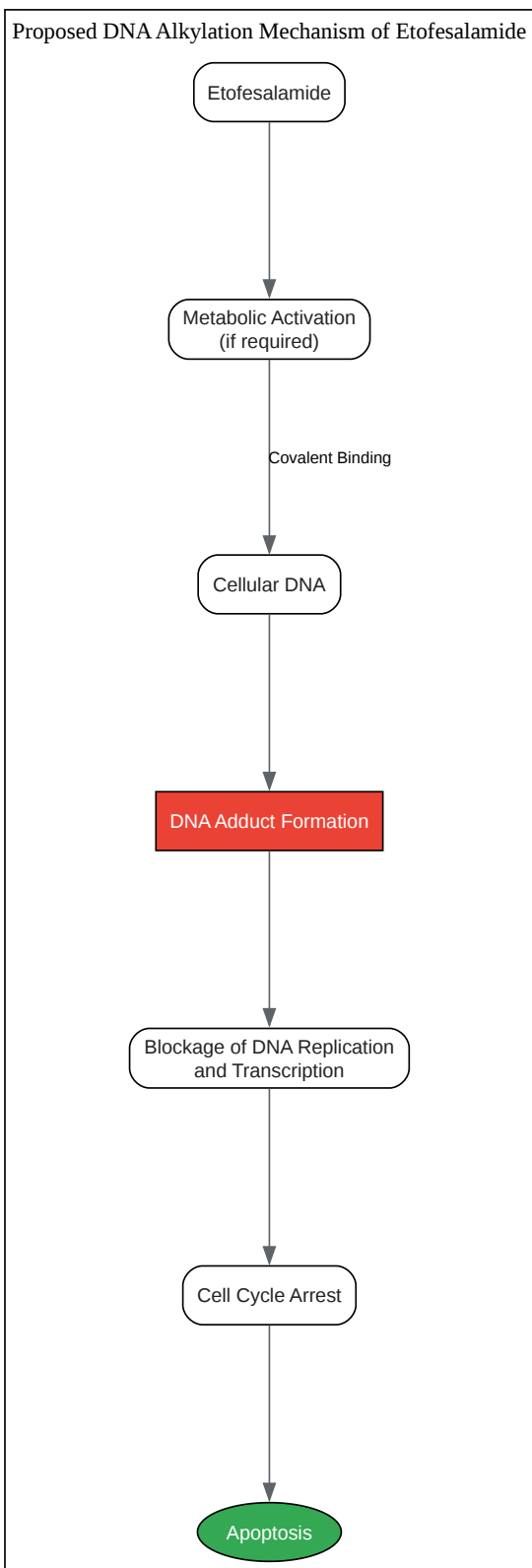
Separate undissolved solid
(e.g., centrifugation, filtration)

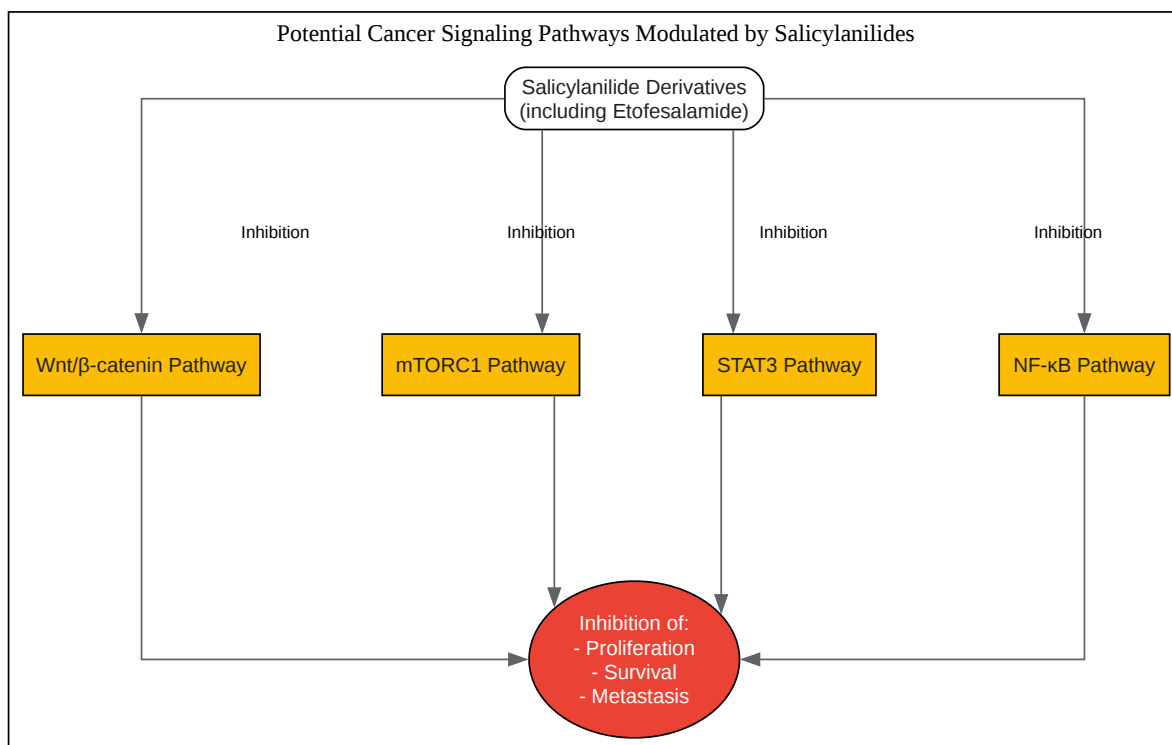
Quantify the concentration of
Etofesalamide in the aqueous phase
(e.g., HPLC, UV-Vis Spectroscopy)

Solubility (mg/mL or mol/L)









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References

- 1. Etofesalamide ointment in treatment of chronic eczema: A randomized controlled trial | Semantic Scholar [semanticscholar.org]
- 2. Salicylanilides and Their Anticancer Properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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